

Comparative Guide: 5-(4-Bromophenyl)isoxazol-3-amine vs. Clinical PTP1B Inhibitors

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Compound of Interest

Compound Name: 5-(4-Bromophenyl)isoxazol-3-amine

CAS No.: 6525-98-0

Cat. No.: B1602353

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Executive Summary

Protein Tyrosine Phosphatase 1B (PTP1B) is a validated therapeutic target for Type 2 Diabetes (T2D) and obesity due to its role as a negative regulator of insulin and leptin signaling.^{[1][2]} However, developing clinically viable inhibitors is notoriously difficult due to the highly conserved active site shared with T-Cell Protein Tyrosine Phosphatase (TCPTP), leading to off-target toxicity.

This guide contrasts **5-(4-Bromophenyl)isoxazol-3-amine**—a "privileged scaffold" used in fragment-based drug design (FBDD)—against fully developed clinical candidates like Ertiprotafib and Trodusquemine.

Key Takeaway: While clinical candidates offer higher potency, the isoxazole-3-amine scaffold provides a superior starting point for designing selective inhibitors that avoid the bioavailability issues of traditional phosphotyrosine mimetics.

Chemical & Pharmacological Profile

The Challenger: 5-(4-Bromophenyl)isoxazol-3-amine

- Role: Fragment-based Lead / Chemical Probe
- CAS: 119162-53-7[3]
- Mechanism: Competitive inhibitor (Active Site binder). The isoxazole ring acts as a bioisostere for the phosphate group, interacting with the PTP1B catalytic loop (specifically the P-loop arginine residues).
- Key Advantage: High Ligand Efficiency (LE). Unlike bulky clinical candidates, this small molecule (<250 Da) binds efficiently, allowing for chemical elaboration to improve potency without destroying cell permeability.

The Incumbents (Clinical & Standard Inhibitors)

Compound	Class	Mechanism	Status	Key Limitation
Ertiprotafib	Tyrosine Mimetic	Non-competitive / Aggregator	Discontinued (Phase II)	Low selectivity; mechanism involved non-specific protein aggregation.
Trodusquemine	Aminosterol	Allosteric (C-terminal)	Clinical Trials (Phase I/II)	Complex synthesis; charge-related permeability issues.
Ursolic Acid	Triterpenoid	Competitive / Allosteric	Natural Product Tool	Low solubility; moderate potency.
Vanadate	Inorganic	Irreversible (Oxidative)	Non-specific Tool	Pan-phosphatase inhibition (highly toxic).

Comparative Performance Analysis

A. Potency (IC50) & Selectivity

The following data aggregates typical biochemical assay results. Note that "Isoxazole Scaffold" refers to derivatives built from the **5-(4-Bromophenyl)isoxazol-3-amine** core.

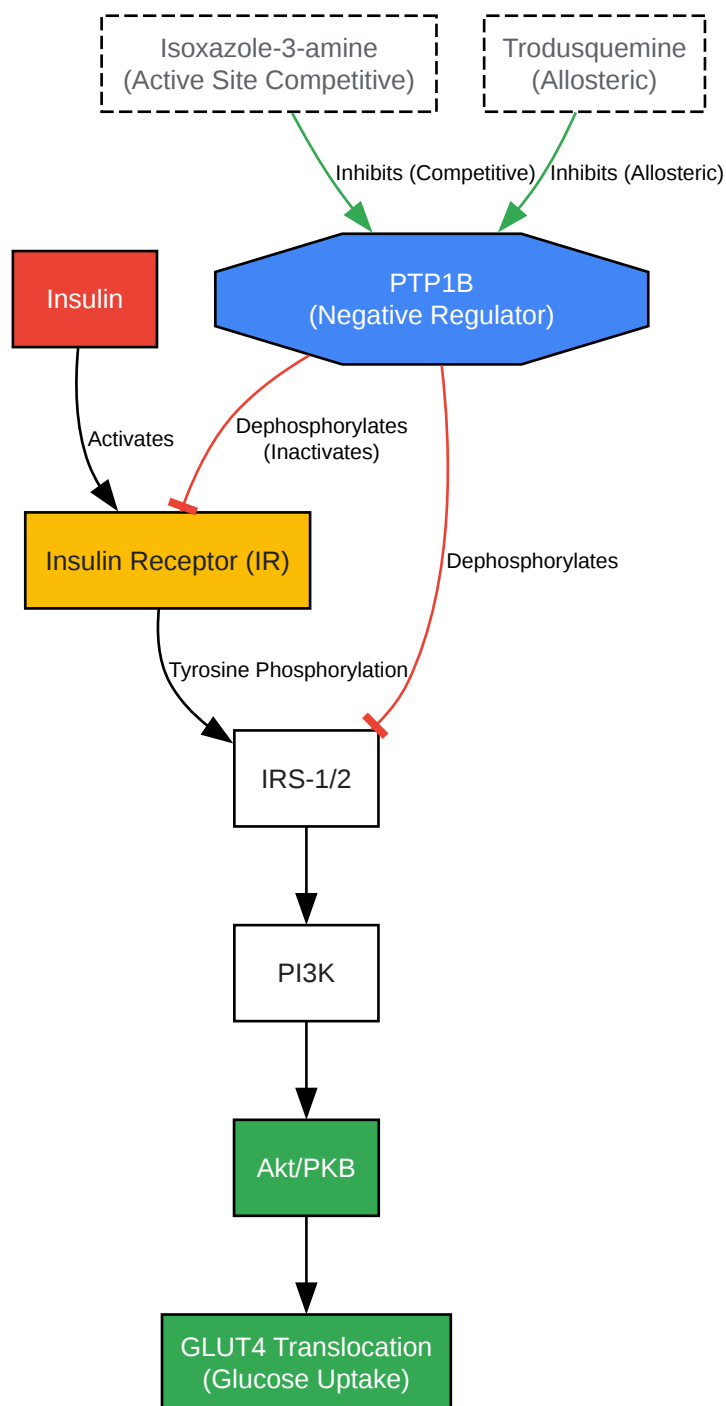
Feature	5-(4-Bromophenyl)isoxazol-3-amine (Scaffold)	Ertiprotafib	Trodesquamine
PTP1B IC50	~5 - 50 μ M (Fragment range)	1.6 - 29 μ M	0.5 - 1.0 μ M
Selectivity (vs TCPTP)	High potential (tunable via substitution)	Low (< 2-fold)	High (~200-fold)
Binding Mode	Active Site (P-loop)	Non-specific / Aggregation	Allosteric (C-terminal)
Cell Permeability	High (LogP ~2.5)	Moderate	Low (Charged)

B. Structural Biology & Mechanism[4]

- Isoxazole-3-amine:** X-ray crystallography of isoxazole derivatives bound to PTP1B reveals that the isoxazole nitrogen and oxygen accept hydrogen bonds from the backbone amides of the P-loop (residues 215–221), mimicking the phosphate of the natural substrate. The 4-bromophenyl group extends into the hydrophobic pocket, providing specificity.
- Ertiprotafib:** Originally thought to be an active site inhibitor, subsequent studies revealed it acts largely by inducing protein aggregation, leading to false positives in screening assays.
- Trodesquamine:** Binds to a unique allosteric site in the C-terminal segment, locking the enzyme in an inactive conformation. This avoids the TCPTP active site conservation issue entirely.

Biological Pathway Visualization

The following diagram illustrates the Insulin Signaling Pathway and the distinct intervention points of the inhibitors.



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Caption: PTP1B negatively regulates insulin signaling by dephosphorylating the Insulin Receptor and IRS-1.[4] Inhibitors block this action, restoring insulin sensitivity.

Experimental Protocols

To objectively compare **5-(4-Bromophenyl)isoxazol-3-amine** against other inhibitors, use the following validated Colorimetric PTP1B Inhibition Assay.

A. Materials

- Enzyme: Recombinant human PTP1B (catalytic domain, residues 1–321).
- Substrate: p-Nitrophenyl Phosphate (pNPP).
- Buffer: 50 mM HEPES (pH 7.2), 1 mM EDTA, 100 mM NaCl, 1 mM DTT.
- Inhibitor Stock: Dissolve **5-(4-Bromophenyl)isoxazol-3-amine** in 100% DMSO (10 mM stock).

B. Step-by-Step Workflow

- Preparation:
 - Dilute PTP1B enzyme to 0.5 µg/mL in Assay Buffer.
 - Prepare serial dilutions of the inhibitor (e.g., 0.1 µM to 100 µM) in Assay Buffer (keep DMSO < 1%).
- Pre-Incubation:
 - Add 50 µL of Enzyme solution to 96-well plate wells.
 - Add 10 µL of Inhibitor solution.
 - Incubate at 37°C for 15 minutes to allow equilibrium binding.
- Reaction Initiation:
 - Add 40 µL of pNPP substrate (final concentration 2 mM, K_m is approx 1-2 mM).
- Measurement:

- Incubate at 37°C for 30 minutes.
- Stop reaction with 50 µL of 1N NaOH (optional, for endpoint) or read kinetically.
- Measure Absorbance at 405 nm (formation of p-nitrophenol).^[5]
- Data Analysis:
 - Calculate % Inhibition:

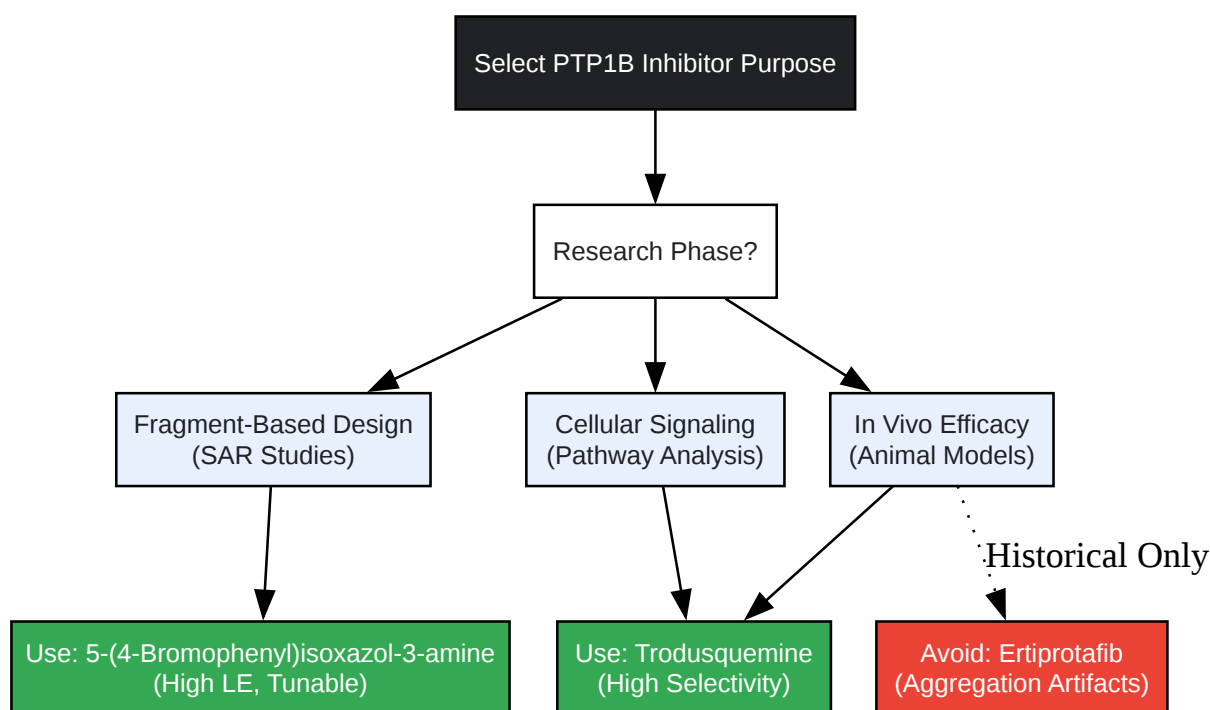
.
 - Fit data to Sigmoidal Dose-Response curve to determine IC₅₀.

C. Validation Check (Self-Correcting Protocol)

- Control 1: Run a "No Enzyme" blank to subtract non-enzymatic hydrolysis.
- Control 2: Use Sodium Vanadate (100 µM) as a positive control (should show 100% inhibition).
- Aggregation Check: To ensure the isoxazole is not acting like Ertiprotafib (aggregator), add 0.01% Triton X-100 to the buffer. If IC₅₀ shifts significantly (>3-fold), the inhibition is likely non-specific aggregation.

Strategic Selection Guide

Use this decision tree to select the appropriate inhibitor for your research phase.



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Caption: Decision matrix for selecting PTP1B inhibitors based on experimental context.

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